

Personal protective equipment for handling RO3244794

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Compound of Interest

Compound Name: RO3244794

Cat. No.: B1248667

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Essential Safety and Handling Guide for RO3244794

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **RO3244794**. Given the absence of a publicly available, specific Safety Data Sheet (SDS), the following procedures are based on the compound's identity as a potent prostacyclin (IP) receptor antagonist and established best practices for handling potent, biologically active powdered compounds.^{[1][2][3][4]} Adherence to these guidelines is critical for ensuring personnel safety and preventing contamination.

Compound Identity and Properties

RO3244794 is a potent and selective antagonist for the prostacyclin (IP) receptor, typically supplied as a solid powder.^{[1][3][4]} Its high potency at low concentrations necessitates stringent handling protocols to avoid inadvertent exposure.

Table 1: Compound Data Summary

Property	Value
Chemical Name	R-3-(4-fluoro-phenyl)-2-[5-(4-fluoro-phenyl)-benzofuran-2-ylmethoxycarbonylamino]-propionic acid [4]
Molecular Formula	C25H19F2NO5 [3]
Molecular Weight	451.43 g/mol [3]

| Appearance | Solid Powder[\[1\]](#)[\[3\]](#) |

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Powder (Short-term)	0 - 4°C	Days to weeks	Keep dry and dark. [3]
Powder (Long-term)	-20°C	Up to 3 years	Keep dry and dark. [3] [5]
In Solvent	-20°C	Up to 1 month	Protect from light. [1]

| In Solvent | -80°C | 6 months - 1 year | Protect from light.[\[1\]](#)[\[5\]](#) |

Operational Plan and Personal Protective Equipment (PPE)

The primary risk associated with **RO3244794** is the inhalation of airborne powder during handling.[\[2\]](#)[\[6\]](#) Therefore, a containment-focused approach is mandatory. Engineering controls (e.g., chemical fume hood, ventilated balance enclosure) are the first line of defense, supplemented by appropriate PPE.

Table 3: Personal Protective Equipment (PPE) for Handling **RO3244794**

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Closed Containers (Receiving, Storage)	Safety glasses with side shields	Single pair nitrile gloves	Standard lab coat	Not generally required
Weighing Solid Powder	Chemical safety goggles or face shield	Double pair of nitrile gloves	Disposable gown over lab coat or a full Tyvek suit ^[7]	N95 respirator or PAPR (mandatory) ^{[7][8]}
Preparing Solutions (in a certified fume hood)	Chemical safety goggles	Double pair of nitrile gloves	Disposable gown or lab coat	Not required if work is performed correctly within a certified chemical fume hood
Handling Dilute Solutions	Safety glasses with side shields	Single pair of nitrile gloves	Standard lab coat	Not generally required

| Spill Cleanup / Waste Disposal | Chemical safety goggles and face shield | Heavy-duty chemical resistant gloves over nitrile gloves | Disposable, fluid-resistant gown or Tyvek suit | N95 respirator or higher |

Experimental Protocol: Step-by-Step Handling Procedures

1. Receiving and Storing the Compound:

- Preparation: Before receipt, designate a specific, labeled storage area in a -20°C freezer.
- Procedure:
 - Upon receipt, visually inspect the container for any damage or leaks without opening the secondary packaging.

- Don minimum PPE (lab coat, safety glasses, single pair of nitrile gloves) to handle the sealed container.
- Place the container in the designated, labeled secondary containment within the freezer.
- Log the compound into the chemical inventory.

2. Weighing the Powdered Compound (High-Hazard Task):

- Preparation: This operation must be performed within a ventilated balance enclosure or a powder containment hood. If unavailable, a chemical fume hood can be used, but be mindful of air currents affecting balance accuracy.^[8] Cover the work surface with disposable absorbent bench paper.^[8]
- Procedure:
 - Don the required high-level PPE: disposable gown over lab coat, double nitrile gloves, safety goggles, and an N95 respirator or PAPR.^{[7][9]}
 - Use dedicated, labeled spatulas and weigh boats.
 - Carefully transfer the desired amount of powder, keeping the container opening angled away from your breathing zone.
 - Keep containers closed as much as possible.^[8]
 - Once weighing is complete, securely cap the stock container and wipe it down with a damp cloth before returning it to storage.
 - The weighed powder should be immediately prepared for dissolution or sealed in a tared, labeled container.
 - Clean all equipment (spatula, work surface) thoroughly. Dispose of all contaminated disposable materials (gloves, weigh boat, bench paper) as hazardous solid waste.

3. Preparing Stock Solutions:

- Preparation: All solution preparation must occur within a certified chemical fume hood.^[8]

- Procedure:
 - Don appropriate PPE: lab coat or disposable gown, double nitrile gloves, and chemical safety goggles.
 - Place the sealed container with the weighed powder inside the fume hood.
 - Add the solvent to the powder slowly to avoid aerosolizing any dry material. Sonication may be required to aid dissolution.^[5]
 - Once dissolved, cap the solution vial securely.
 - Clean the work area and dispose of all contaminated disposables as hazardous waste.

Disposal Plan

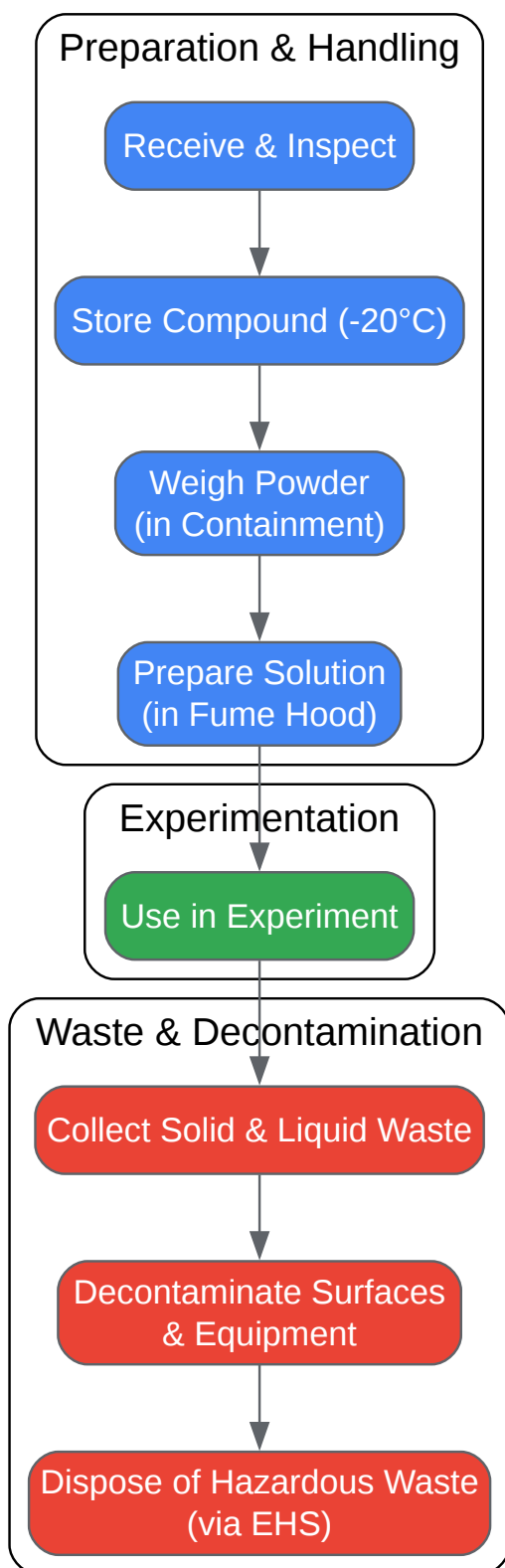
All materials contaminated with **RO3244794** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.^[10] Do not dispose of this chemical down the drain or in the standard trash.^[10]

- Solid Waste:
 - Collect all contaminated solid items, including gloves, weigh boats, disposable gowns, pipette tips, and paper towels.
 - Place them in a dedicated, puncture-proof hazardous waste container that is clearly labeled with "Hazardous Waste" and the chemical name "**RO3244794**".
 - Keep the container sealed when not in use.
- Liquid Waste:
 - Collect all unused or waste solutions containing **RO3244794** in a dedicated, sealed, and chemically compatible hazardous waste container.
 - Label the container clearly with "Hazardous Waste," the chemical name, solvent(s), and approximate concentration.

- Segregate halogenated and non-halogenated solvent waste streams.[\[10\]](#)
- Empty Stock Containers:
 - Triple rinse the empty container with a suitable solvent (e.g., the solvent used for stock solutions).
 - Collect the rinsate as hazardous liquid waste.[\[10\]](#)
 - After rinsing, deface or remove the original label. The container can then be disposed of as regular laboratory glassware or plastic.[\[10\]](#)

Mandatory Visualizations

The following diagrams illustrate the essential workflows for safely handling **RO3244794**.



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Caption: Workflow for the safe handling of **RO3244794** from receipt to disposal.

Caption: Decision guide for selecting appropriate PPE based on the handling task.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. agnopharma.com [agnopharma.com]
- 3. medkoo.com [medkoo.com]
- 4. RO1138452 and RO3244794: characterization of structurally distinct, potent and selective IP (prostacyclin) receptor antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 5. RO3244794 | Prostaglandin Receptor | TargetMol [targetmol.com]
- 6. ilcdover.com [ilcdover.com]
- 7. HANDLING OF POTENT MOLECULES (CATEGORY-IV) – PharmaGuideHub [pharmaguidehub.com]
- 8. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- 9. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 10. rtong.people.ust.hk [rtong.people.ust.hk]
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